

Chemical structure and IUPAC name of 1,2-Bis(dichlorophosphino)benzene

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Compound of Interest

Compound Name: 1,2-Bis(dichlorophosphino)benzene

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An In-depth Technical Guide to 1,2-Bis(dichlorophosphino)benzene

This technical guide provides a comprehensive overview of **1,2-Bis(dichlorophosphino)benzene**, a significant organophosphorus compound utilized as a precursor in the synthesis of chelating diphosphine ligands. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical properties, synthesis, and handling.

Chemical Structure and IUPAC Nomenclature

1,2-Bis(dichlorophosphino)benzene is an organophosphorus compound with the chemical formula $C_6H_4(PCI_2)_2$.^[1] The molecule consists of a benzene ring substituted at the 1 and 2 positions with dichlorophosphino groups.

The preferred IUPAC name for this compound is (1,2-Phenylene)bis(phosphonous dichloride).^[1] An alternative IUPAC name is dichloro-(2-dichlorophosphanylphenyl)phosphane.^[2]

Molecular Structure:

Physicochemical Properties

The key physical and chemical properties of **1,2-Bis(dichlorophosphino)benzene** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₄ Cl ₄ P ₂ [1]
Molar Mass	279.85 g·mol ⁻¹ [1][3]
Appearance	Colorless viscous liquid[1][3]
Boiling Point	97–99 °C at 0.001 torr[1][4]
Density	1.545 g/mL at 25 °C[4]
Refractive Index	n _{20/D} 1.662[4]
Flash Point	>110 °C[4][5]
CAS Number	82495-67-8[1]

Experimental Protocols: Synthesis

There are established methods for the synthesis of **1,2-Bis(dichlorophosphino)benzene**. Two primary routes are detailed below.

1. Synthesis from 1,2-Dibromobenzene

This method involves a multi-step process starting from 1,2-dibromobenzene.[1]

- Step 1: Lithiation: 1,2-dibromobenzene undergoes sequential lithiation.
- Step 2: Phosphinylation: The resulting species is treated with (Et₂N)₂PCl (diethylaminodichlorophosphine) to yield the intermediate C₆H₄[P(NEt₂)₂]₂.
- Step 3: Cleavage: The intermediate is then treated with hydrogen chloride (HCl) to cleave the P-N bonds, affording the final product, **1,2-Bis(dichlorophosphino)benzene**, and diethylamine hydrochloride as a byproduct.[1]

The overall reaction is: C₆H₄[P(NEt₂)₂]₂ + 8 HCl → C₆H₄(PCl₂)₂ + 4 Et₂NH₂Cl[1]

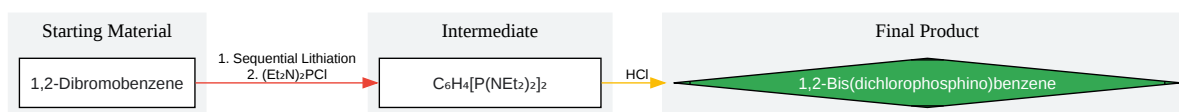
2. Chlorination of 1,2-Diphosphinobenzene

An alternative high-yield synthesis involves the direct chlorination of 1,2-diphosphinobenzene.

- Reactants: 1,2-diphosphinobenzene and phosphorus pentachloride (PCl_5).
- Process: The chlorination of the P-H functions of 1,2-diphosphinobenzene with PCl_5 results in the formation of **1,2-Bis(dichlorophosphino)benzene**.
- Yield: This method has been reported to achieve high yields of 93%.^[6]

Visualization of Synthesis Pathway

The following diagram illustrates the synthesis of **1,2-Bis(dichlorophosphino)benzene** from 1,2-dibromobenzene.



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Caption: Synthesis of **1,2-Bis(dichlorophosphino)benzene**.

Handling and Safety

1,2-Bis(dichlorophosphino)benzene is classified as a corrosive substance.^[1] It causes severe skin burns and eye damage.^{[2][5]} Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical. It is also sensitive to air and moisture and should be handled and stored under an inert atmosphere. The compound has a noticeable stench.^[5]

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